

ETP-45835 solubility in DMSO and culture media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ETP-45835

Cat. No.: B1150247

[Get Quote](#)

Application Notes and Protocols for ETP-45835

For Researchers, Scientists, and Drug Development Professionals

Introduction

ETP-45835 is a potent and selective inhibitor of MAP kinase-interacting kinases 1 and 2 (MNK1 and MNK2). These kinases are key regulators of protein synthesis and are implicated in various oncogenic pathways. MNK1/2 phosphorylate the eukaryotic initiation factor 4E (eIF4E) at Ser209, a modification associated with malignant transformation and poor prognosis in several cancers. By inhibiting MNK1/2, **ETP-45835** effectively reduces the phosphorylation of eIF4E, making it a valuable tool for cancer research and a potential therapeutic agent. This document provides detailed information on the solubility of **ETP-45835** and protocols for its use in cell culture applications.

Data Presentation

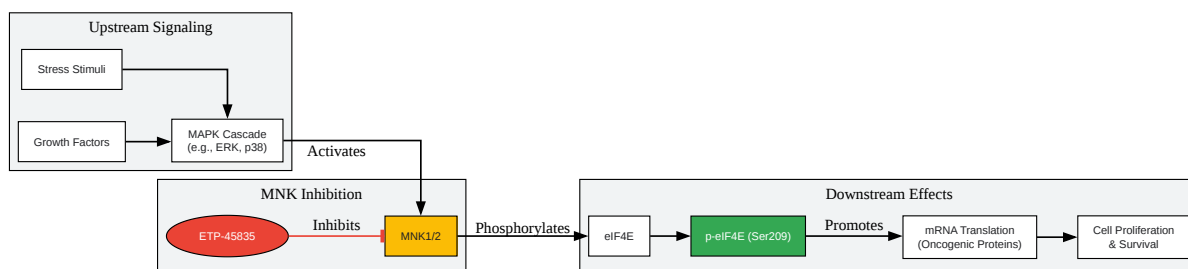
Solubility of ETP-45835

The solubility of a compound is a critical factor for its use in in vitro and in vivo studies. The following table summarizes the known solubility of **ETP-45835** in commonly used solvents.

| Solvent/System | Solubility | Notes |
|-------------------------|--|--|
| Water | 50 mg/mL | [1] |
| Aqueous Buffer (pH 7.4) | >100 μ M | Good aqueous solubility reported[1]. |
| DMSO | Not explicitly quantified, but is the recommended solvent for stock solutions. | For cell-based assays, a 10 mM stock in DMSO is a common starting point. |
| Culture Media | Limited direct solubility. Requires a co-solvent like DMSO. | The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.5\%$) to avoid cytotoxicity[2]. |

Signaling Pathway

ETP-45835 targets the MNK1/2 kinases, which are downstream effectors in the MAPK signaling cascade. The primary substrate of MNK1/2 relevant to cancer biology is eIF4E.



[Click to download full resolution via product page](#)

Figure 1: MNK1/2 Signaling Pathway Inhibition by **ETP-45835**.

Experimental Protocols

Preparation of **ETP-45835** Stock and Working Solutions for Cell Culture

This protocol is based on established methodologies for using small molecule inhibitors in cell-based assays.

Materials:

- **ETP-45835** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile, pyrogen-free pipette tips
- Vortex mixer
- Cell culture medium (pre-warmed to 37°C)

Protocol:

- Preparation of a 10 mM DMSO Stock Solution:
 - Equilibrate the **ETP-45835** vial to room temperature before opening.
 - Weigh the required amount of **ETP-45835** powder in a sterile microcentrifuge tube.
 - Calculate the volume of DMSO needed to achieve a 10 mM concentration. The molecular weight of **ETP-45835** dihydrochloride is 301.21 g/mol .
 - Add the calculated volume of anhydrous DMSO to the **ETP-45835** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. A brief sonication in a water bath may aid dissolution if necessary.

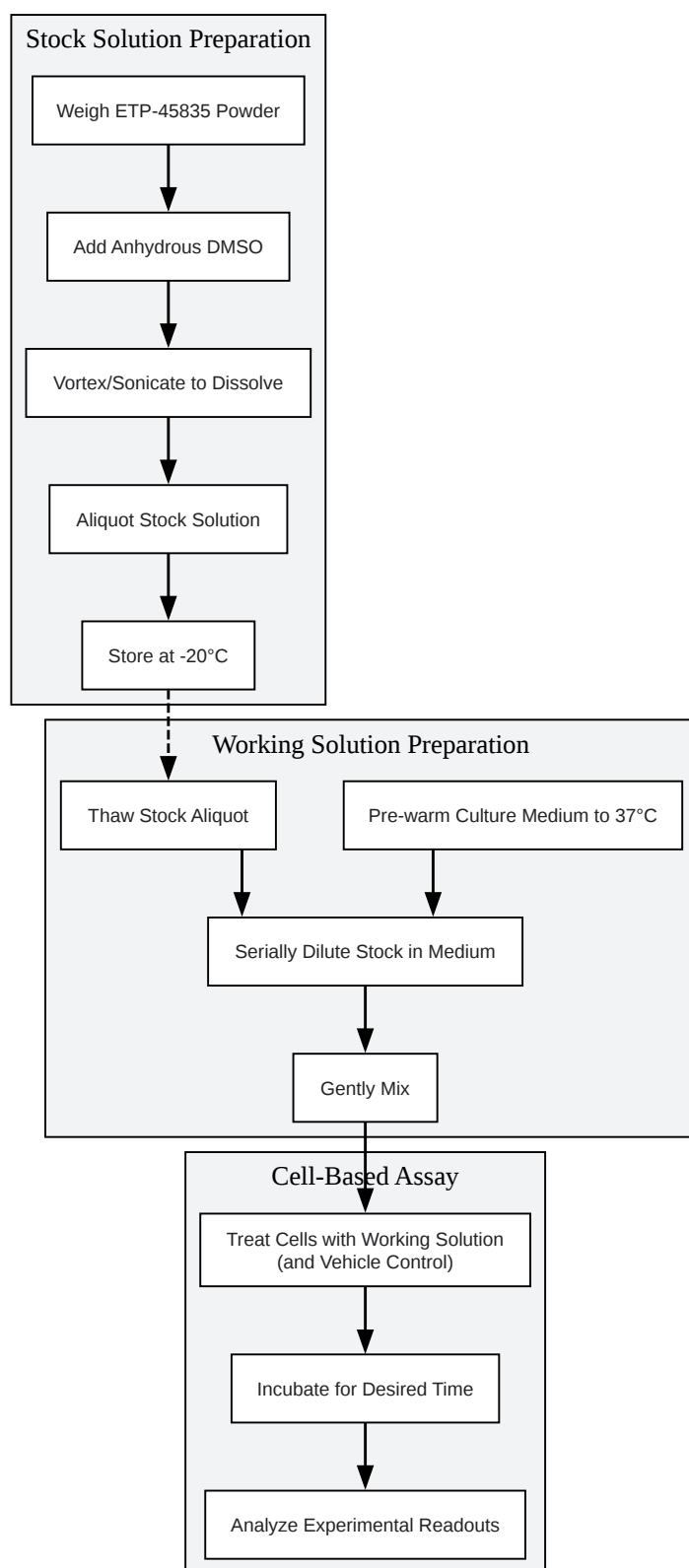
- Aliquot the 10 mM stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C. Stock solutions are reported to be stable for up to 3 months at -20°C[1].
- Preparation of Working Solutions in Culture Media:
 - Thaw an aliquot of the 10 mM **ETP-45835** stock solution at room temperature.
 - Pre-warm the desired volume of cell culture medium to 37°C.
 - Perform serial dilutions of the 10 mM stock solution in pre-warmed culture medium to achieve the desired final concentrations for your experiment. It is crucial to add the DMSO stock solution to the culture medium and not the other way around to minimize precipitation.
 - Gently mix the working solution by inverting the tube or pipetting up and down. Avoid vigorous vortexing, which can damage media components.
 - The final concentration of DMSO in the culture medium should not exceed 0.5% to prevent solvent-induced cytotoxicity. A vehicle control (culture medium with the same final concentration of DMSO without the inhibitor) should always be included in experiments.

Example Dilution for a 10 µM Working Solution:

To prepare 1 mL of a 10 µM working solution, add 1 µL of the 10 mM DMSO stock solution to 999 µL of pre-warmed cell culture medium. This results in a final DMSO concentration of 0.1%.

Experimental Workflow Visualization

The following diagram illustrates the workflow for preparing **ETP-45835** solutions for cell culture experiments.



[Click to download full resolution via product page](#)

Figure 2: Workflow for **ETP-45835** Solution Preparation.

Concluding Remarks

ETP-45835 is a valuable research tool for investigating the roles of MNK1/2 and eIF4E phosphorylation in cellular processes, particularly in the context of cancer. Proper handling and preparation of this compound are essential for obtaining reliable and reproducible experimental results. The protocols and data provided in these application notes are intended to serve as a guide for researchers. It is always recommended to perform initial dose-response experiments to determine the optimal concentration of **ETP-45835** for a specific cell line and experimental setup.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. US10851082B2 - Substituted aromatic n-heterocyclic compounds as inhibitors of mitogen-activated protein kinase interacting kinase 1 (MNK1) and 2 (MNK2) - Google Patents [patents.google.com]
- To cite this document: BenchChem. [ETP-45835 solubility in DMSO and culture media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150247#etp-45835-solubility-in-dms-and-culture-media]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com